

SMILES string and InChIKey for 4-(Indolin-1-yl)benzoic acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(Indolin-1-yl)benzoic acid

Cat. No.: B11868236

[Get Quote](#)

Technical Profile: 4-(Indolin-1-yl)benzoic Acid[1] Executive Summary

4-(Indolin-1-yl)benzoic acid (CAS: 1020933-45-2) is a specialized chemical intermediate featuring a bicyclic indoline (2,3-dihydro-1H-indole) moiety coupled to the para-position of a benzoic acid scaffold.[1][2] This structure serves as a critical "privileged scaffold" in medicinal chemistry, particularly in the development of kinase inhibitors and modulators of the endocannabinoid system (e.g., Monoacylglycerol Lipase - MAGL inhibitors).

This guide provides the definitive chemoinformatics identity of the molecule, a robust synthetic protocol based on Buchwald-Hartwig amination, and a structural analysis for researchers integrating this motif into drug discovery campaigns.

Part 1: Chemoinformatics Identity

The precise identification of **4-(Indolin-1-yl)benzoic acid** is essential for database registration and computational modeling. The following strings are generated based on the canonical structure where the indoline nitrogen is bonded to the C4 position of the benzoic acid.

Core Identifiers

Identifier Type	String / Value	Notes
CAS Number	1020933-45-2	Unique registry ID
Molecular Formula		-
Molecular Weight	239.27 g/mol	-
Canonical SMILES	<chem>OC(=O)c1ccc(N2CCc3ccccc32)cc1</chem>	Useful for docking/cheminformatics
InChI String	InChI=1S/C15H13NO2/c17-15(18)11-5-7-12(8-6-11)16-9-10-13-3-1-2-4-14(13)16/h1-8H,9-10H2,(H,17,18)	Standard connectivity layer

Structural Properties (Calculated)

Property	Value	Significance in Drug Design
cLogP	~3.2 - 3.5	Moderate lipophilicity; good membrane permeability.
TPSA	~40-50 Å ²	Polar surface area dominated by the carboxylate; favorable for oral bioavailability.
H-Bond Donors	1 (COOH)	The indoline nitrogen is tertiary and non-donating.
H-Bond Acceptors	2 (C=O, OH)	-
Rotatable Bonds	2	Bond between phenyl ring and carboxyl; bond between phenyl and indoline N.

Part 2: Synthetic Methodology

The formation of the C-N bond between the electron-rich indoline nitrogen and the electron-deficient benzoic acid ring is the critical step. While nucleophilic aromatic substitution (

) is possible with fluorobenzoic esters, the Buchwald-Hartwig Amination is the gold standard for reliability and yield, avoiding harsh conditions that might degrade the indoline.

Protocol: Palladium-Catalyzed C-N Cross-Coupling

Objective: Coupling Indoline with Methyl 4-bromobenzoate followed by Hydrolysis.

Reagents:

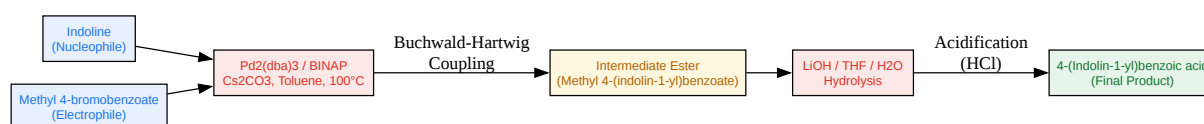
- Amine: Indoline (1.0 equiv)
- Aryl Halide: Methyl 4-bromobenzoate (1.1 equiv)
- Catalyst:
(1-2 mol%) or
- Ligand: BINAP or XPhos (2-4 mol%)
- Base:
(1.5 equiv) or
- Solvent: Toluene or 1,4-Dioxane (Anhydrous)

Step-by-Step Workflow:

- Preparation: Charge a flame-dried Schlenk flask with Methyl 4-bromobenzoate, , BINAP, and .
- Inert Atmosphere: Evacuate and backfill with Argon (3 cycles).
- Addition: Add anhydrous Toluene followed by Indoline via syringe.

- Reaction: Heat the mixture to 100°C for 12-16 hours. Monitor by TLC (disappearance of indoline).
- Workup: Cool to RT, filter through a pad of Celite to remove inorganic salts/Pd, and concentrate the filtrate.
- Hydrolysis (Ester → Acid): Dissolve the intermediate ester in THF/MeOH (1:1). Add (2M, 3 equiv). Stir at RT for 4 hours.
- Isolation: Acidify with 1M HCl to pH ~3. The product, **4-(Indolin-1-yl)benzoic acid**, will precipitate as a solid. Filter, wash with water, and dry.

Visualization: Synthetic Pathway



[Click to download full resolution via product page](#)

Figure 1: Step-wise synthesis of **4-(Indolin-1-yl)benzoic acid** via Palladium-catalyzed cross-coupling and subsequent hydrolysis.[1][3]

Part 3: Structural Analysis & Characterization

Validating the structure of **4-(Indolin-1-yl)benzoic acid** requires specific attention to the NMR signals of the indoline ring and the para-substituted benzene.

¹H NMR Signature (Expected in DMSO-d₆)

- Carboxylic Acid Proton: Broad singlet at ~12.0 - 13.0 ppm (COOH).[4]
- Benzoic Acid Ring: Two doublets (AA'BB' system).
 - Protons ortho to COOH: ~7.8 - 7.9 ppm (d, 2H).

- Protons ortho to N (Indoline): ~6.8 - 7.0 ppm (d, 2H). Note: The electron-donating N shifts these upfield.
- Indoline Ring (Aromatic): Multiplet at ~7.1 - 7.3 ppm (3H) and a doublet/multiplet at ~7.4 ppm (1H).
- Indoline Ring (Aliphatic): Two triplets.
 - : ~4.0 ppm (t, 2H). Deshielded by Nitrogen.
 - : ~3.1 ppm (t, 2H).

Quality Control Checkpoints

- Mass Spectrometry (ESI-): Look for the peak at 238.2 m/z.
- Purity (HPLC): The indoline moiety is prone to oxidation (to indole) if left in air/light for extended periods. Ensure the absence of an "Indole" peak (which would show aromatic protons instead of the aliphatic triplets).

Part 4: Applications in Drug Discovery

This molecule is not just a building block; it serves as a core pharmacophore in several therapeutic areas.

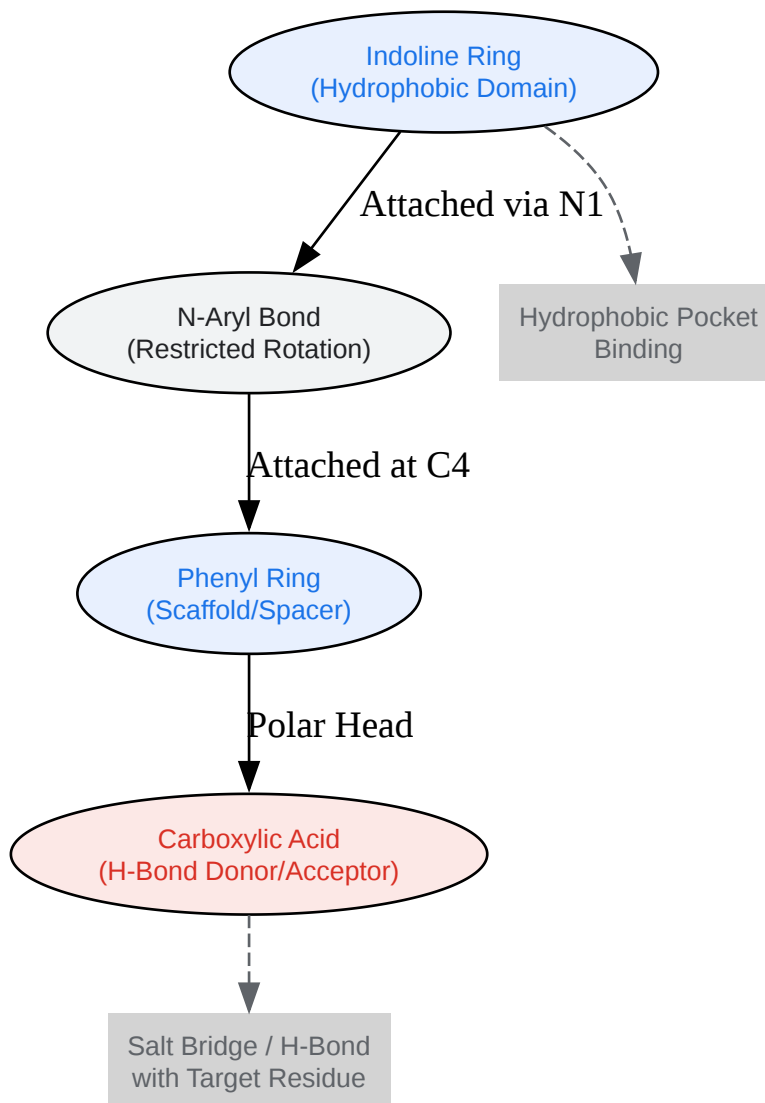
Monoacylglycerol Lipase (MAGL) Inhibitors

As referenced in patent literature (e.g., US11390610B2), the **4-(indolin-1-yl)benzoic acid** motif is used to construct inhibitors for MAGL. The benzoic acid moiety often serves as a linker to attach piperazine or other polar groups that interact with the enzyme's active site, while the indoline provides a hydrophobic anchor.

Kinase Inhibition (Type II)

The "Bent" conformation of the indoline-phenyl linkage mimics the hinge-binding or DFG-out binding motifs of Type II kinase inhibitors. The carboxylic acid can form hydrogen bonds with the conserved Lysine or Glu residues in the kinase pocket.

Visualization: Pharmacophore Logic



[Click to download full resolution via product page](#)

Figure 2: Pharmacophore decomposition of **4-(Indolin-1-yl)benzoic acid** showing the hydrophobic tail (Indoline) and polar head (Acid).^{[3][5][6]}

References

- PubChem Compound Summary. "2-(Indolin-1-yl)benzoic acid" (Isomer reference for property estimation). National Center for Biotechnology Information. Accessed March 3, 2026. [\[Link\]](#) ^[7]

- Grether, U., et al. "Piperazine derivatives as MAGL inhibitors." U.S. Patent No. 11,390,610 B2. Washington, DC: U.S. Patent and Trademark Office. (2022).[1]
- Ruiz-Castillo, P., & Buchwald, S. L. "Applications of Palladium-Catalyzed C-N Cross-Coupling Reactions." Chemical Reviews, 116(19), 12564-12649. (2016). (Context for Synthetic Protocol). [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 1020933-45-2 | 4-(Indolin-1-yl)benzoic acid - Synblock [\[synblock.com\]](https://synblock.com)
- 2. CompTox Chemicals Dashboard [\[comptox.epa.gov\]](https://comptox.epa.gov)
- 3. Compound 4-[[3-(4-methoxy-1H-indol-1-yl)propanamido]methyl]benzoic acid - Chemdiv [\[chemdiv.com\]](https://chemdiv.com)
- 4. Synthesis and biological evaluation of 4-(1H-1,2,4-triazol-1-yl)benzoic acid hybrids as anticancer agents - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 5. US20050137396A1 - Process for preparing benzoic acids - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 6. US11390610B2 - Piperazine derivatives as MAGL inhibitors - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 7. 2-(Indolin-1-yl)benzoic acid | C15H13NO2 | CID 9834639 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [SMILES string and InChIKey for 4-(Indolin-1-yl)benzoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11868236/docs#smiles-string-and-inchikey-for-4-indolin-1-yl-benzoic-acid\]](https://www.benchchem.com/product/b11868236/docs#smiles-string-and-inchikey-for-4-indolin-1-yl-benzoic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)